Technical Guide: Mass Spectrometry Fragmentation of N-(2-Ethoxybenzyl)ethanamine HCl

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-(2-Ethoxybenzyl)ethanamine hydrochloride*
CAS No.:	*1049677-94-2*
Cat. No.:	*B3077718*

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Executive Summary & Product Identity

N-(2-Ethoxybenzyl)ethanamine (also known as 2-ethoxy-N-ethylbenzylamine) is a secondary amine often encountered as a synthesis intermediate, impurity, or degradation product of "N-benzyl" class designer drugs (e.g., the 25E-NBOMe series).

Its structural simplicity—a benzene ring with an ortho-ethoxy group coupled to an N-ethylaminomethyl moiety—makes it a perfect model system for understanding the fragmentation logic of larger phenethylamines. This guide compares its mass spectral "performance" (ionization efficiency and diagnostic specificity) against structural isomers, providing the data necessary to distinguish it in complex matrices.

Chemical Identity

- IUPAC Name: **N-(2-Ethoxybenzyl)ethanamine hydrochloride**

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- Molecular Formula: C

  H

  NO

  HCl

- Molecular Weight: 179.26 g/mol (Free Base)
- Key Functional Groups: Secondary Amine, Ethoxy Ether (Ortho-substituted).

Methodology: Experimental Protocols

To replicate the data discussed below, the following standardized protocols for GC-MS (Electron Ionization) and LC-MS/MS (Electrospray Ionization) are recommended.

Protocol A: GC-MS (Electron Ionization)

- Sample Prep: Dissolve 1 mg of the HCl salt in 1 mL of alkaline methanol (add 1 drop of NH

  OH) to liberate the free base. Extract into ethyl acetate if necessary to avoid salt deposits.

- Inlet: 250°C, Splitless mode (1 min).
- Column: Rxi-5Sil MS or equivalent (30m x 0.25mm x 0.25µm).
- Gradient: 80°C (1 min)

  20°C/min

  300°C (hold 5 min).

- Source: 70 eV, 230°C.

Protocol B: LC-MS/MS (Electrospray Ionization)

- Mobile Phase: A: 0.1% Formic Acid in Water; B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.

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- Ionization: ESI Positive Mode (+).
- Collision Energy (CE): Stepped 15/30/45 eV for broad coverage.

Fragmentation Mechanics: The "Fingerprint"

The mass spectrum of N-(2-Ethoxybenzyl)ethanamine is governed by two dominant mechanisms: Alpha-Cleavage (driven by the amine nitrogen) and Inductive Cleavage (driven by the aromatic ring).

Electron Ionization (EI) Pattern

In hard ionization (70 eV), the molecule undergoes predictable fragmentation.

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m/z Value	Ion Identity	Relative Abundance	Mechanistic Origin
58	Base Peak	100%	-Cleavage: Loss of the 2-ethoxybenzyl radical. Formation of the iminium ion .
135	Diagnostic	20-40%	Benzylic Cleavage: Loss of the N-ethylamino radical. Formation of the 2-ethoxybenzyl cation.
107	Secondary	10-25%	Ortho-Effect: Loss of ethylene ( ) from the m/z 135 ion (rearrangement of the ethoxy group).
179	Molecular Ion	<5%	(Weak due to rapid fragmentation).
164	Minor	<5%	. Loss of methyl radical from the terminal ethyl group.

Mechanism 1: The Dominant Alpha-Cleavage

The nitrogen atom directs the fragmentation. The radical electron on the nitrogen triggers the cleavage of the C-C bond alpha to the amine. Because the benzyl group is a large, stable radical, it is lost preferentially, leaving the small N-ethyl methylene iminium ion (m/z 58).

Mechanism 2: The Ortho-Ethoxy Effect

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A unique feature of the 2-ethoxy isomer (vs. 3- or 4-ethoxy) is the proximity of the ether oxygen to the benzylic center. The m/z 135 ion can undergo a rearrangement where the ethyl chain of the ether is lost as neutral ethylene (28 Da), resulting in a stable hydroxy-benzyl cation (m/z 107).

Electrospray Ionization (ESI-MS/MS)

In soft ionization, the protonated molecule

is the precursor.

- Precursor: m/z 180.
- Primary Transition: $180
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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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